

The Pharmacology of PSN 375963: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PSN 375963

Cat. No.: B5245448

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

PSN 375963 is a potent synthetic agonist of the G protein-coupled receptor 119 (GPR119), a promising therapeutic target for the treatment of type 2 diabetes and obesity. Activation of GPR119, predominantly expressed on pancreatic β -cells and intestinal L-cells, leads to an increase in intracellular cyclic adenosine monophosphate (cAMP), subsequent stimulation of insulin secretion, and release of glucagon-like peptide-1 (GLP-1). This guide provides a comprehensive overview of the pharmacology of **PSN 375963**, including its mechanism of action, in vitro and in vivo pharmacological properties, and detailed experimental methodologies.

Core Pharmacology

PSN 375963 acts as a selective agonist for the GPR119 receptor. Its interaction with the receptor initiates a cascade of intracellular events, primarily through the G α s signaling pathway.

Mechanism of Action

Upon binding to GPR119, **PSN 375963** induces a conformational change in the receptor, leading to the activation of the associated G α s protein. This, in turn, stimulates adenylyl cyclase to convert adenosine triphosphate (ATP) to cyclic adenosine monophosphate (cAMP). The elevated intracellular cAMP levels are central to the downstream effects of GPR119

activation. In pancreatic β -cells, increased cAMP potentiates glucose-stimulated insulin secretion. In intestinal L-cells, it triggers the release of the incretin hormone GLP-1, which further enhances insulin secretion and promotes satiety.^{[1][2]}

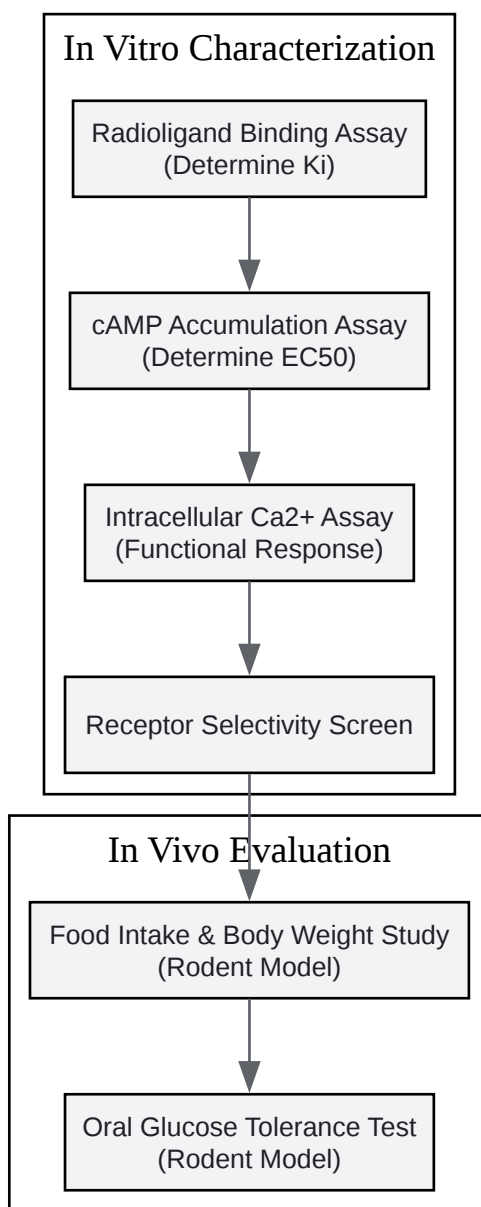
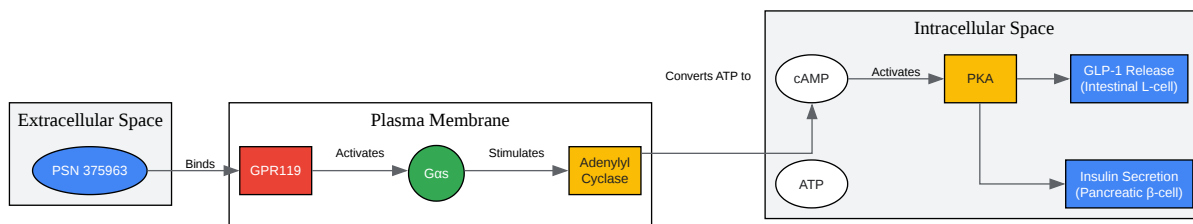
In Vitro Potency

PSN 375963 has demonstrated potent agonist activity at both human and mouse GPR119 receptors. The half-maximal effective concentrations (EC₅₀) are comparable to that of the endogenous ligand oleoylethanolamide (OEA).^[3]

Receptor Species	EC ₅₀ (μM)
Human GPR119	8.4 ^{[1][3]}
Mouse GPR119	7.9

Signaling Pathways and Experimental Workflows

The activation of GPR119 by **PSN 375963** triggers a well-defined signaling cascade. The experimental workflows to characterize this compound involve a series of in vitro and in vivo assays.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. GPR119, a novel G protein-coupled receptor target for the treatment of type 2 diabetes and obesity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. file.medchemexpress.eu [file.medchemexpress.eu]
- To cite this document: BenchChem. [The Pharmacology of PSN 375963: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b5245448#understanding-the-pharmacology-of-psn-375963]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com